

Technical Guide on the Safe Handling of 2,2,11,11-tetradeuteriododecanedioic Acid

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Compound of Interest

Compound Name: 2,2,11,11-
Tetradeuteriododecanedioic acid

Cat. No.: B1472726

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Disclaimer: No direct Safety Data Sheet (SDS) is available for **2,2,11,11-tetradeuteriododecanedioic acid**. The following information is based on the safety data for its non-deuterated analog, dodecanedioic acid (CAS No. 693-23-2). The toxicological properties of the deuterated compound have not been fully investigated. Researchers should handle this chemical with caution, assuming it presents similar hazards to dodecanedioic acid.

Chemical Identification and Physical Properties

Property	Value
Chemical Name	2,2,11,11-tetradeuteriododecanedioic acid
Synonyms	Deuterated Dodecanedioic acid
Molecular Formula	C ₁₂ H ₁₈ D ₄ O ₄
Molecular Weight	234.33 g/mol (approx.)
Appearance	White crystalline powder or granules[1][2]
Melting Point	125 - 130 °C (257 - 266 °F)[3]
Boiling Point	245 °C at 13 hPa[4]
Flash Point	230 °C (446 °F)[1]
Autoignition Temperature	390 °C (734 °F)
Water Solubility	Insoluble
log Pow (Octanol/Water)	3.2 at 25 °C

Hazard Identification and Classification

This substance is considered hazardous. The primary hazards are irritation to the eyes, skin, and respiratory tract.

- GHS Classification: Eye Irritation, Category 2A.
- Signal Word: Warning
- Hazard Statements: H319: Causes serious eye irritation.
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.
 - P280: Wear eye protection/face protection.

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337+P313: If eye irritation persists: Get medical advice/attention.

NFPA 704 Ratings (for Dodecanedioic Acid):

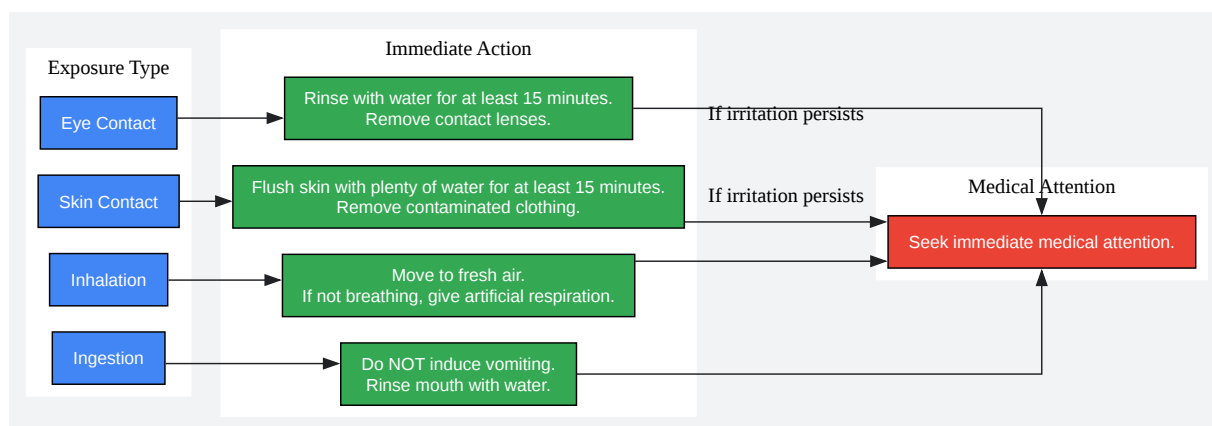
Category	Rating
Health	2
Flammability	1
Reactivity	0

Experimental Protocols

The hazard classifications and safety data presented are derived from standardized tests performed for regulatory compliance (e.g., OSHA, GHS). Detailed experimental protocols for these specific tests are not provided in standard safety data sheets. The provided data is based on the results of these standardized assessments for dodecanedioic acid.

First-Aid Measures

A systematic approach to first aid is crucial in case of exposure.



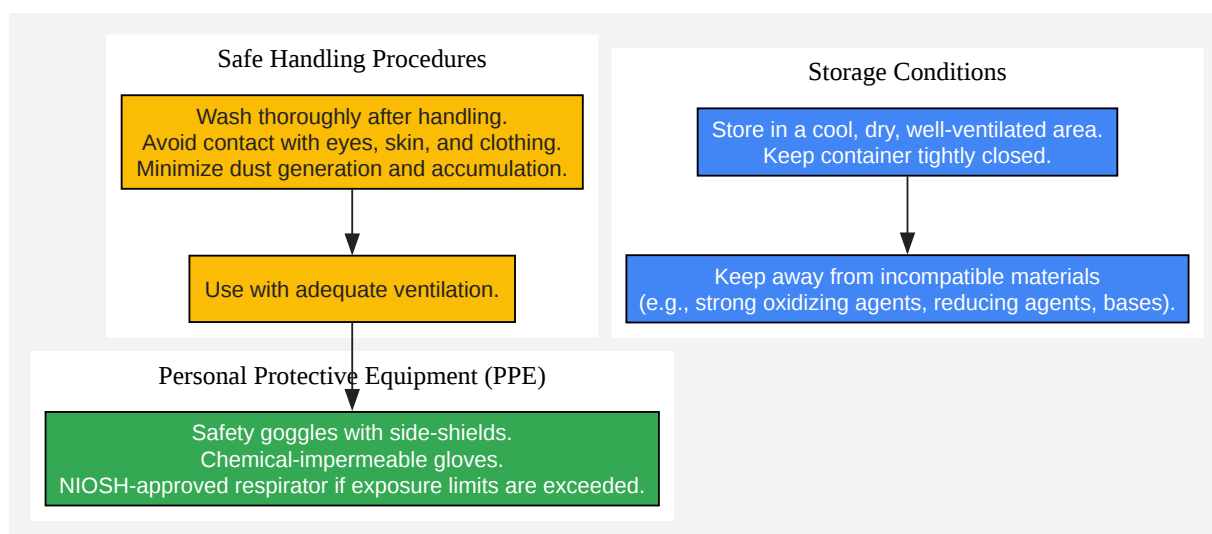
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Caption: First-aid workflow following exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical attention immediately.

Handling, Storage, and Personal Protective Equipment

Proper handling and storage are essential to minimize risk.



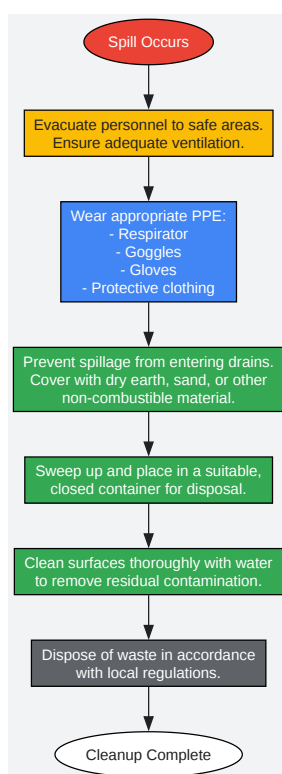
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Caption: Workflow for handling, storage, and PPE.

- Handling: Avoid all personal contact, including inhalation. Wear protective clothing and use with adequate ventilation. Minimize dust generation. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container. Keep away from incompatible materials such as strong oxidizing agents, reducing agents, and bases.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN166 (EU) or NIOSH (US) standards.
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

Accidental Release Measures

In the event of a spill, follow a clear and safe cleanup protocol.



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Caption: Step-by-step spill cleanup procedure.

- **Personal Precautions:** Use proper personal protective equipment as indicated in Section 5. Avoid breathing dust and contact with skin and eyes. Ensure adequate ventilation.
- **Environmental Precautions:** Prevent spillage from entering drains.
- **Methods for Cleaning Up:** Sweep up the material and place it in a suitable container for disposal. Clean the affected area thoroughly with water to remove any residual contamination. Dispose of all waste and cleanup materials in accordance with regulations.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Emits toxic fumes (carbon oxides) under fire conditions. Dust may form explosive mixtures with air on intense heating.
- **Protective Equipment:** Wear a self-contained, approved breathing apparatus and full protective clothing, including eye protection.

Stability and Reactivity

- **Chemical Stability:** Stable under normal temperatures and pressures.
- **Conditions to Avoid:** Dust generation, excess heat, and incompatible materials.
- **Incompatible Materials:** Strong oxidizing agents, reducing agents, and bases.
- **Hazardous Decomposition Products:** Carbon monoxide and carbon dioxide.

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References

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